

4-Formylcinnamic acid CAS number 23359-08-2

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Formylcinnamic acid

CAS No.: 23359-08-2

Cat. No.: B1233681

[Get Quote](#)

An In-depth Technical Guide to **4-Formylcinnamic Acid** (CAS 23359-08-2)

Abstract

4-Formylcinnamic acid (4-FCA) is a bifunctional aromatic compound featuring a carboxylic acid and an aldehyde group, linked by a propenoic acid backbone. This unique structural arrangement makes it a highly versatile building block in organic synthesis, materials science, and drug development. Its ability to participate in orthogonal chemical reactions—leveraging the distinct reactivity of the carboxyl and formyl moieties—positions it as a critical component for creating complex molecular architectures. This guide provides a comprehensive overview of 4-FCA, detailing its physicochemical properties, synthesis and purification protocols, and core applications. We delve into its pivotal role as a linker in bioconjugation, particularly for antibody-drug conjugates (ADCs), and as an organic strut in the construction of functional Metal-Organic Frameworks (MOFs), offering field-proven insights for researchers, scientists, and drug development professionals.

Introduction: The Versatility of a Bifunctional Building Block

4-Formylcinnamic acid, systematically named (2E)-3-(4-formylphenyl)prop-2-enoic acid, is a derivative of cinnamic acid. Cinnamic acid and its derivatives are naturally occurring compounds found in various plants and are known for a wide range of biological activities, including antioxidant, antimicrobial, and anticancer properties[1][2][3][4]. The strategic placement of a formyl (aldehyde) group at the para-position of the phenyl ring introduces a second, highly reactive functional group, transforming the molecule into a powerful and adaptable synthetic intermediate.

The core value of 4-FCA lies in its dual functionality:

- The carboxylic acid group provides a handle for forming stable amide or ester bonds, making it ideal for attachment to biomolecules, polymers, or solid supports[5][6].
- The aldehyde group offers a reactive site for forming imines, oximes, or hydrazones, enabling covalent conjugation to drug molecules or other functional units under mild conditions.

This guide will explore the practical synthesis, purification, and application of this compound, providing the technical detail necessary for its successful implementation in a laboratory setting.

Physicochemical and Spectroscopic Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective use in research. The properties of **4-Formylcinnamic acid** are summarized below.

Table 1: Physicochemical Properties of 4-Formylcinnamic Acid

Property	Value	Source(s)
CAS Number	23359-08-2	[7]
Molecular Formula	C ₁₀ H ₈ O ₃	[7][8]
Molecular Weight	176.17 g/mol	[7][8]
Appearance	White to light yellow crystalline powder	[8][9]
Melting Point	>250 °C (typically 251-254 °C with decomposition)	[8]
Boiling Point	373.2 ± 25.0 °C at 760 mmHg	[9]
Solubility	Insoluble in water; soluble in hot ethanol	[8]
InChI Key	LBOUHDMYVURTMA-AATRIKPKSA-N	[8]
Canonical SMILES	<chem>O=C(O)\C=C\c1ccc(C=O)cc1</chem>	

Spectroscopic Characterization

Confirming the identity and purity of 4-FCA is typically achieved through standard spectroscopic methods.

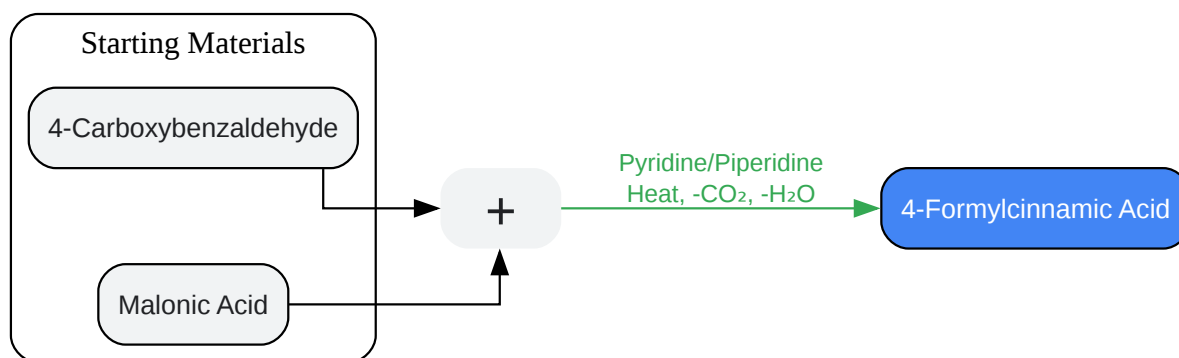
- ¹H NMR Spectroscopy: The proton NMR spectrum provides a clear fingerprint of the molecule. Chemical shifts are typically recorded in a solvent like DMSO-d₆.
 - Aldehyde Proton (-CHO): A singlet around 10.0 ppm.
 - Aromatic Protons: Two sets of doublets in the range of 7.8-8.1 ppm, characteristic of a para-substituted benzene ring.
 - Vinyl Protons (-CH=CH-): Two doublets, part of an AX system, typically observed between 6.5 and 7.8 ppm with a large coupling constant (J ≈ 16 Hz) confirming the trans configuration.

- Carboxylic Acid Proton (-COOH): A broad singlet, often above 12.0 ppm, which can exchange with D₂O.
- ¹³C NMR Spectroscopy: The carbon spectrum further confirms the structure, with characteristic peaks for the carbonyls of the aldehyde (~193 ppm) and carboxylic acid (~167 ppm), as well as aromatic and vinyl carbons[10].
- Infrared (IR) Spectroscopy: Key vibrational bands include a strong C=O stretch for the carboxylic acid (~1680 cm⁻¹), another C=O stretch for the aldehyde (~1700 cm⁻¹), and O-H stretching for the acid (~2500-3300 cm⁻¹, broad).
- Mass Spectrometry (MS): Electrospray ionization (ESI) in negative mode will show a prominent peak for the deprotonated molecule [M-H]⁻ at m/z 175.04.

Synthesis and Purification

While **4-Formylcinnamic acid** is commercially available, its synthesis in the lab is often required for custom applications or large-scale needs. The most common synthetic strategies involve condensation reactions, such as the Knoevenagel or Perkin reaction, starting from a terephthalaldehydic acid derivative.

Diagram 1: Synthetic Pathway via Knoevenagel Condensation



[Click to download full resolution via product page](#)

Caption: Knoevenagel condensation of 4-carboxybenzaldehyde with malonic acid.

Experimental Protocol: Synthesis of 4-Formylcinnamic Acid

This protocol describes a typical Knoevenagel condensation. The causality behind the choice of reagents is critical: pyridine acts as a base to deprotonate malonic acid, forming a reactive nucleophile, while piperidine serves as a more potent catalyst to facilitate the initial condensation and subsequent decarboxylation.

- **Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 4-carboxybenzaldehyde (1 equivalent) and malonic acid (1.1 equivalents).
- **Solvent and Catalyst:** Add anhydrous pyridine to dissolve the reactants (approx. 3-5 mL per gram of aldehyde). Add a catalytic amount of piperidine (approx. 0.05 equivalents).
- **Reaction:** Heat the mixture to reflux (typically 90-100 °C) and maintain for 3-5 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC), observing the consumption of the starting aldehyde. The evolution of CO₂ gas indicates the decarboxylation step is proceeding.
- **Workup:** After cooling to room temperature, pour the reaction mixture into an excess of cold dilute hydrochloric acid (e.g., 2 M HCl). This step protonates the carboxylate and neutralizes the pyridine, causing the crude product to precipitate.
- **Isolation:** Collect the resulting solid precipitate by vacuum filtration. Wash the solid thoroughly with cold water to remove residual acid and pyridine hydrochloride.
- **Drying:** Dry the crude product in a vacuum oven at 60-70 °C to a constant weight.

Experimental Protocol: Purification by Recrystallization

Recrystallization is an effective method for purifying 4-FCA, leveraging its poor solubility in water and good solubility in hot alcohols[8][11]. A mixed solvent system is ideal.

- **Solvent Selection:** Place the crude 4-FCA solid in an Erlenmeyer flask. Add a minimal amount of a hot solvent in which it is highly soluble (e.g., ethanol or acetic acid) until the

solid just dissolves.

- **Induce Crystallization:** While the solution is still hot, slowly add a solvent in which the product is poorly soluble (e.g., hot water) dropwise until the solution becomes faintly turbid. The goal is to reach the saturation point.
- **Crystal Growth:** Add a few more drops of the "good" solvent (ethanol) to redissolve the precipitate and then allow the flask to cool slowly to room temperature. For optimal crystal formation and purity, avoid rapid cooling. Subsequently, cool the flask in an ice bath to maximize yield.
- **Isolation and Drying:** Collect the purified crystals by vacuum filtration, wash with a small amount of cold water, and dry under vacuum.
- **Validation:** Confirm the purity of the final product by measuring its melting point, which should be sharp and within the literature range (251-254 °C), and by obtaining a clean ^1H NMR spectrum.

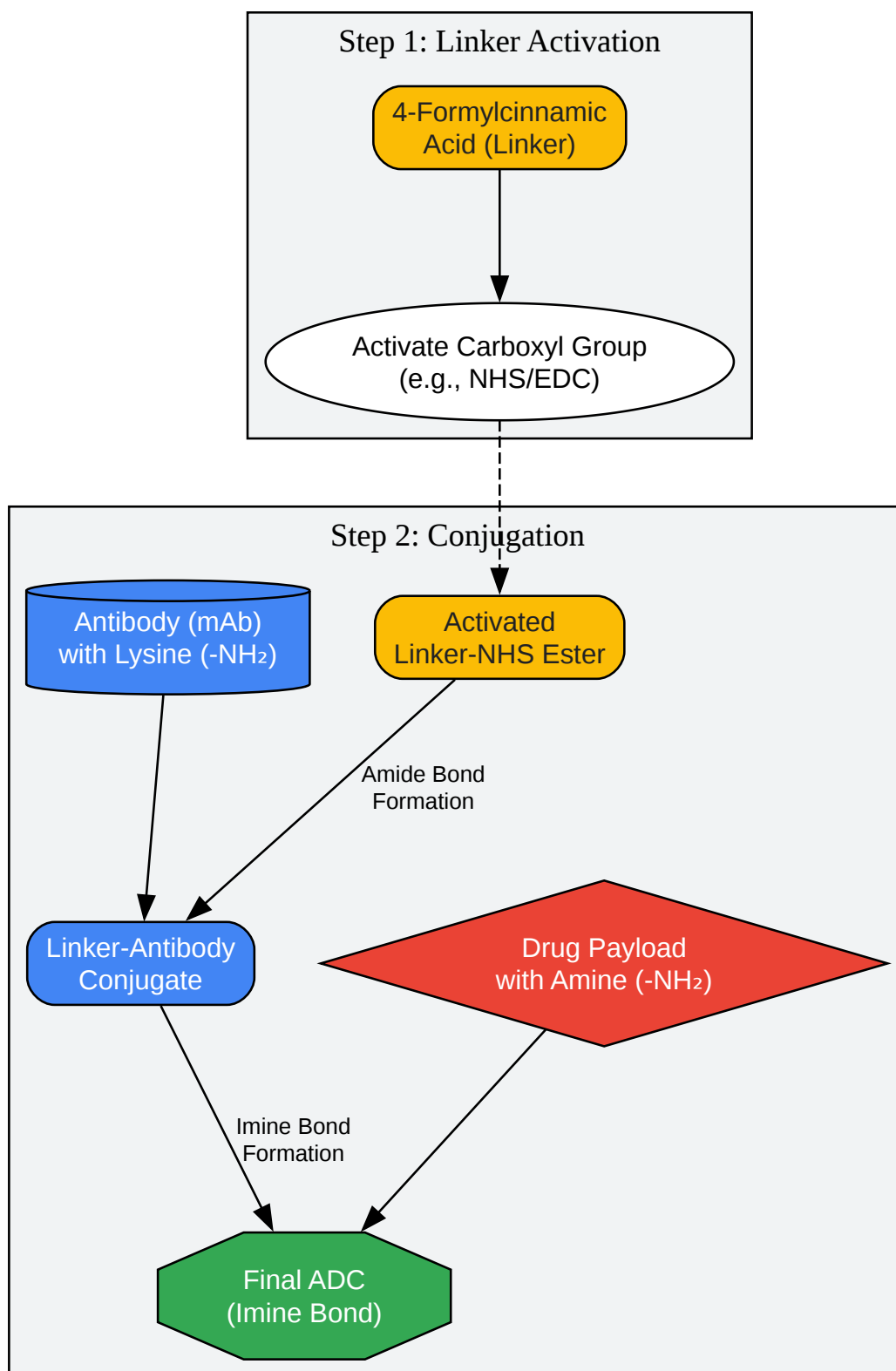
Core Applications in Research and Development

The true utility of **4-Formylcinnamic acid** is realized in its application as a heterobifunctional linker, enabling the precise assembly of complex molecular systems.

Linker for Drug Development and Bioconjugation

In the field of targeted therapeutics, particularly Antibody-Drug Conjugates (ADCs), the linker connecting the antibody to the cytotoxic payload is a critical component that dictates the stability, efficacy, and safety of the conjugate^[12]. 4-FCA is an exemplary molecule for this purpose. Its carboxylic acid can be activated and coupled to lysine residues on an antibody, while its aldehyde group can form an acid-labile imine bond with an amine-containing drug.

Diagram 2: Workflow for Antibody-Drug Conjugate (ADC) Synthesis



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for using 4-FCA as a linker in ADC synthesis.

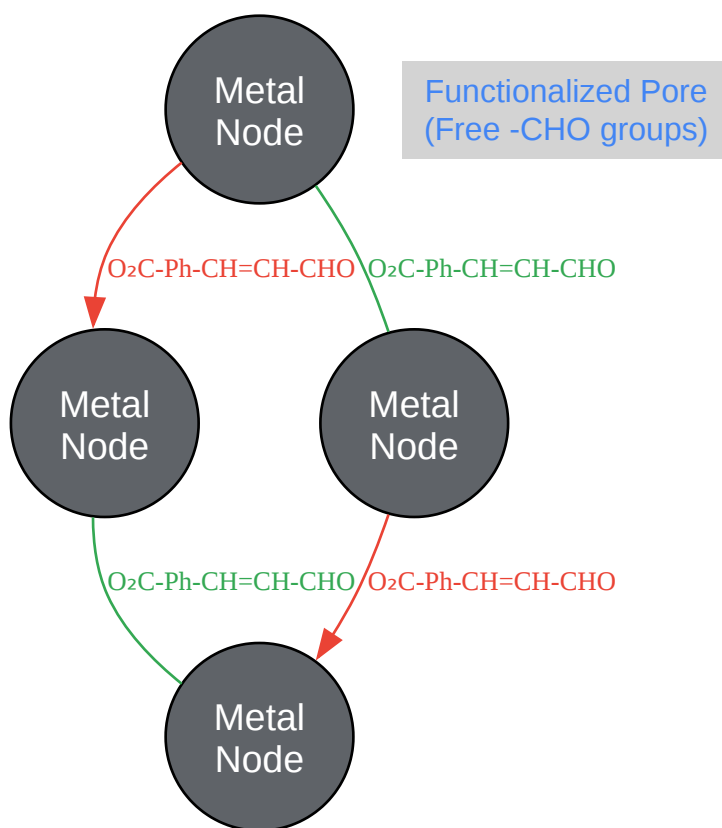
This strategy allows for the creation of conjugates that are stable in circulation but can release the drug payload in the acidic environment of the lysosome within a target cancer cell, showcasing the principle of a self-validating system where the linker's chemistry is tuned to the biological environment.

Organic Strut for Metal-Organic Frameworks (MOFs)

MOFs are crystalline, porous materials constructed from metal ions or clusters coordinated to organic ligands, known as linkers or struts^[13]. The properties of a MOF—such as pore size, surface area, and chemical functionality—are directly determined by the geometry and chemical nature of its components^[14].

4-Formylcinnamic acid is an excellent candidate for a functional organic linker in MOF synthesis. The carboxylate group coordinates with the metal centers to form the extended framework, while the aldehyde group remains uncoordinated and projects into the pores of the MOF. This provides a powerful post-synthetic modification (PSM) handle, where the aldehyde can be subsequently reacted to anchor catalysts, sensing molecules, or other functional groups within the porous structure.

Diagram 3: Role of 4-FCA in Metal-Organic Framework Assembly



[Click to download full resolution via product page](#)

Caption: Conceptual diagram of a 2D MOF layer using 4-FCA as a linker.

This approach has been used to create MOFs for applications in catalysis, gas separation, and targeted drug delivery, where the framework itself can be non-toxic while the linker provides the therapeutic action or a binding site[13][15][16].

Precursor for Advanced Polymers

Cinnamic acid and its derivatives are valuable monomers for creating advanced polymers with applications ranging from engineered plastics to biomedical materials like drug delivery systems and shape-memory polymers[17]. The presence of the reactive aldehyde group in 4-FCA allows for the synthesis of polymers with pendant functional groups that can be used for cross-linking or for grafting other molecules onto the polymer backbone.

Safety and Handling

As with any laboratory chemical, proper handling of **4-Formylcinnamic acid** is essential for user safety. It is classified as an irritant.

Table 2: GHS Hazard Information

Hazard Class	Category	Hazard Statement	Source(s)
Skin Irritation	2	H315: Causes skin irritation	[9][18]
Eye Irritation	2	H319: Causes serious eye irritation	[9][18]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[9]

Safe Handling Procedures:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat[18]. When handling the powder, use a dust mask or work in a well-ventilated area or fume hood to avoid inhalation[9][18].
- Handling: Avoid contact with skin, eyes, and clothing[18]. Avoid generating dust[18]. Wash hands thoroughly after handling[9][18].
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents[9][18].
- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention if irritation persists[9][18].
 - Skin: Wash off with soap and plenty of water. Seek medical attention if irritation occurs[9][18].

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention[9] [18].
- Ingestion: Rinse mouth with water and seek medical attention[18].

Conclusion

4-Formylcinnamic acid (CAS 23359-08-2) is more than just a chemical intermediate; it is a strategic tool for molecular engineering. Its defined structure, dual reactivity, and rigid backbone provide chemists and materials scientists with a reliable component for building sophisticated, functional systems. From creating next-generation targeted cancer therapies to designing highly functional porous materials, the applications of 4-FCA are both broad and impactful. The protocols and insights provided in this guide serve as a foundation for researchers to harness the full potential of this versatile molecule in their own discovery and development efforts.

References

- **4-Formylcinnamic acid**, predominantly trans. (n.d.). SpectraBase. Retrieved from [\[Link\]](#)
- Supplementary Information. (n.d.). The Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- SAFETY DATA SHEET - Cinnamic Acid, Natural. (2025). Axxence. Retrieved from [\[Link\]](#)
- **4-Formylcinnamic acid** | C₁₀H₈O₃ | CID 98077. (n.d.). PubChem - NIH. Retrieved from [\[Link\]](#)
- α-PHENYLCINNAMIC ACID. (n.d.). Organic Syntheses Procedure. Retrieved from [\[Link\]](#)
- Catalyst-free decarboxylation of 4-hydroxycinnamic acids: efficient synthesis of 4-vinylphenols. (n.d.). PMC - NIH. Retrieved from [\[Link\]](#)
- Cinnamic Acid Derivatives and Their Biological Efficacy. (n.d.). PMC - PubMed Central. Retrieved from [\[Link\]](#)
- Carboxylic Acid Linkers. (2020). Combinatorial Chemistry Review. Retrieved from [\[Link\]](#)
- A versatile acid-labile linker for antibody–drug conjugates. (n.d.). RSC Publishing. Retrieved from [\[Link\]](#)

- Acid-Stable Ester Linkers for the Solid-Phase Synthesis of Immobilized Peptides. (n.d.). Wiley Online Library. Retrieved from [\[Link\]](#)
- ¹H NMR Spectrum (1D, 500 MHz, H₂O, experimental) (HMDB0000930). (n.d.). Human Metabolome Database. Retrieved from [\[Link\]](#)
- Cinnamic acid derivatives: An ERA. (2019). The Pharma Innovation. Retrieved from [\[Link\]](#)
- Esterification, Purification and Identification of Cinnamic Acid Esters. (2018). Journal of Laboratory Chemical Education. Retrieved from [\[Link\]](#)
- Synthesis, applications and Structure-Activity Relationship (SAR) of cinnamic acid derivatives: a review. (2021). ResearchGate. Retrieved from [\[Link\]](#)
- Lanthanum-based metal organic framework (La-MOF) use of 3,4-dihydroxycinnamic acid as drug delivery system linkers in human breast cancer therapy. (2022). PMC - NIH. Retrieved from [\[Link\]](#)
- Cinnamic acid derivatives as promising building blocks for advanced polymers: synthesis, properties and applications. (n.d.). RSC Publishing. Retrieved from [\[Link\]](#)
- Lanthanum-based metal organic framework (La-MOF) use of 3,4-dihydroxycinnamic acid as drug delivery system linkers in human breast cancer therapy. (2022). PubMed. Retrieved from [\[Link\]](#)
- Application of cinnamic acid in the structural modification of natural products: A review. (2022). PubMed. Retrieved from [\[Link\]](#)
- Novel Cinnamic Acid Derivatives as Antioxidant and Anticancer Agents: Design, Synthesis and Modeling Studies. (n.d.). MDPI. Retrieved from [\[Link\]](#)
- Method for obtaining high-purity cinnamic acid. (n.d.). Google Patents.
- Direct Synthesis of Cinnamic Acids from Aromatic Aldehydes and Aliphatic Carboxylic Acids in the Presence of Boron Tribromide. (n.d.). MDPI. Retrieved from [\[Link\]](#)
- Recent advances in synthetic approaches for bioactive cinnamic acid derivatives. (n.d.). Beilstein Journal of Organic Chemistry. Retrieved from [\[Link\]](#)

- Cinnamic acid. (n.d.). Wikipedia. Retrieved from [[Link](#)]
- Solubilities of trans-cinnamic acid. (n.d.). ResearchGate. Retrieved from [[Link](#)]
- Esterification, Purification and Identification of Cinnamic Acid Esters. (2018). ResearchGate. Retrieved from [[Link](#)]
- Evaluating the Robustness of Metal–Organic Frameworks for Synthetic Chemistry. (n.d.). PMC - NIH. Retrieved from [[Link](#)]
- Recent advances in synthetic approaches for bioactive cinnamic acid derivatives. (n.d.). NIH. Retrieved from [[Link](#)]
- Lanthanum-based metal organic framework (La-MOF) use of 3,4-dihydroxycinnamic acid as drug delivery system linkers in human breast cancer therapy. (2022). ResearchGate. Retrieved from [[Link](#)]
- Syntheses, Structures, and Characteristics of Four New Metal–Organic Frameworks Based on Flexible Tetrapyridines and Aromatic Polycarboxylate Acids. (2025). ResearchGate. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Cinnamic Acid Derivatives and Their Biological Efficacy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Application of cinnamic acid in the structural modification of natural products: A review - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. Carboxylic Acid Linkers - Solid Phase Synthesis \[combichemistry.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)

- [7. scbt.com \[scbt.com\]](https://scbt.com)
- [8. 4-Formylcinnamic acid | CAS: 23359-08-2 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier \[finetechnology-ind.com\]](#)
- [9. echemi.com \[echemi.com\]](https://echemi.com)
- [10. rsc.org \[rsc.org\]](https://rsc.org)
- [11. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [12. A versatile acid-labile linker for antibody–drug conjugates - MedChemComm \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [13. Lanthanum-based metal organic framework \(La-MOF\) use of 3,4-dihydroxycinnamic acid as drug delivery system linkers in human breast cancer therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Evaluating the Robustness of Metal–Organic Frameworks for Synthetic Chemistry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. Lanthanum-based metal organic framework \(La-MOF\) use of 3,4-dihydroxycinnamic acid as drug delivery system linkers in human breast cancer therapy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [17. Cinnamic acid derivatives as promising building blocks for advanced polymers: synthesis, properties and applications - Polymer Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [18. fishersci.com \[fishersci.com\]](https://fishersci.com)
- To cite this document: BenchChem. [4-Formylcinnamic acid CAS number 23359-08-2]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1233681/docs#4-formylcinnamic-acid-cas-number-23359-08-2\]](https://www.benchchem.com/product/b1233681/docs#4-formylcinnamic-acid-cas-number-23359-08-2)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)